

Spectroscopic Characterization & Quality Control of 5-(Bromoacetyl)-2-oxoindoline: A Technical Guide

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Compound of Interest

Compound Name: 5-(Bromoacetyl)-2-oxoindoline

CAS No.: 105316-98-1

Cat. No.: B026504

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Executive Summary

5-(Bromoacetyl)-2-oxoindoline (CAS 6298-48-2) acts as a critical electrophilic intermediate in the synthesis of next-generation

-adrenergic agonists, including Indacaterol and related bronchodilators.^{[1][2]} Its structural integrity is paramount; the reactivity of the

-bromoketone moiety makes it susceptible to hydrolysis and dimerization, while the oxindole core requires specific solvation for accurate analysis.

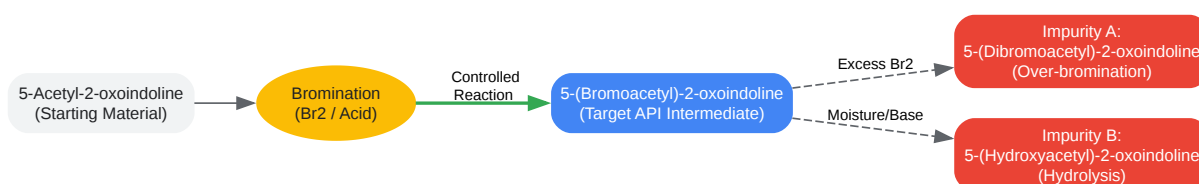
This guide moves beyond basic spectral listing. It establishes a causal analytical framework, linking spectroscopic signals to structural features and potential synthetic impurities.^[2] The protocols below are designed to be self-validating, ensuring that researchers can distinguish the target compound from its common process-related impurities (e.g., 5-acetyl-2-oxoindoline and 5-(dibromoacetyl)-2-oxoindoline).

Part 1: Structural Context & Synthetic Relevance[3]

To analyze this molecule, one must understand its genesis.[2] It is typically synthesized via the Friedel-Crafts acylation of oxindole or the bromination of 5-acetyl-2-oxoindoline.[1][2] This synthetic pathway dictates the impurity profile we must screen for.[2]

Synthetic & Impurity Workflow

The following diagram illustrates the relationship between the target molecule and its critical impurities. This logic drives the selection of analytical peaks.[2]



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Figure 1: Synthetic pathway highlighting the origin of critical impurities (Over-bromination and Hydrolysis).[1][2]

Part 2: Nuclear Magnetic Resonance (NMR) Analysis

NMR is the primary method for structural verification.[2] However, the low solubility of the oxindole core in chloroform (

) necessitates the use of DMSO-

. This choice is non-trivial; DMSO ensures full solubilization but requires careful water suppression handling if the sample is hygroscopic.[2]

Protocol: NMR Acquisition

- Solvent: Dissolve 10 mg of sample in 0.6 mL DMSO-

- Temperature: 298 K (Standard).
- Pulse Sequence: Standard 30° pulse (zg30) to prevent saturation of the acidic NH proton.
- Relaxation Delay (D1): Set

seconds. The quaternary carbons and the NH proton have long

relaxation times; insufficient delay will lead to poor integration ratios, falsely suggesting low purity.

Data Interpretation: The Self-Validating Signals

The spectrum must be validated by the integration ratio between the aromatic region and the methylene protons.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Causality
10.60 - 10.80	Singlet (br)	1H	NH (Lactam)	Highly deshielded by the adjacent carbonyl; broadness indicates H-bonding.[1][2]
7.85 - 7.95	Doublet/Singlet	1H	Ar-H (C4)	Ortho to the ketone; anisotropic deshielding pushes this signal downfield. [1][2]
7.80 - 7.90	Doublet	1H	Ar-H (C6)	Meta to ketone, para to NH.[1][2]
6.90 - 7.00	Doublet	1H	Ar-H (C7)	Ortho to the electron-donating NH group, shielding this proton (upfield). [1][2]
4.80 - 4.90	Singlet	2H	CO-CH -Br	CRITICAL QC PEAK. Deshielded by both C=O and Br.[1][2] If this splits or integrates <2H, suspect hydrolysis.[2]

3.50 - 3.60	Singlet	2H	Ring CH (C3)	Characteristic of the oxindole core.[1][2]
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QC Checkpoint:

- Impurity A (Dibromo): Look for a singlet methine proton () shifted significantly downfield (~6.5-7.0 ppm).[1][2]
- Impurity B (Starting Material): Look for the methyl singlet () at ~2.5 ppm.[2]

Part 3: Infrared (IR) Spectroscopy[2][4]

IR is utilized primarily for functional group confirmation and solid-state form identification.[1][2]

The duality of carbonyl signals is the diagnostic feature.

Key Absorption Bands[4][5][6][7]

Wavenumber (cm)	Functional Group	Vibrational Mode	Diagnostic Note
3200 - 3100	N-H (Amide)	Stretching	Broad band.[1][2] Sharpness varies with crystallinity.
1715 - 1730	C=O[1][2] (Lactam)	Stretching	The cyclic amide (oxindole) is rigid, leading to a high-frequency stretch.[2]
1680 - 1700	C=O (Ketone)	Stretching	The -bromo substituent induces a high-frequency shift (inductive effect) compared to a standard aryl ketone, often causing overlap with the lactam.
600 - 700	C-Br	Stretching	Weak to medium bands in the fingerprint region.[1][2]

Part 4: Mass Spectrometry (MS)

Mass spectrometry provides the definitive confirmation of the halogenation state via isotopic abundance.

Experimental Setup

- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).
- Solvent: Methanol/Water + 0.1% Formic Acid.[1][2]

Isotopic Pattern Analysis

Bromine exists as two stable isotopes:

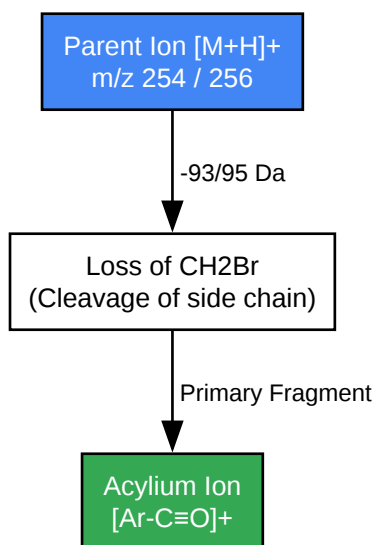
(50.7%) and

(49.3%).^[2]

- Target Mass (m/z): ~254.08 Da (Monoisotopic).^{[1][2]}
- Observed Spectra: You must observe a 1:1 doublet ratio for the molecular ion.^[2]
 - 254 (m/z),
256 (m/z)^[2]
 - 256 (m/z),
258 (m/z)^[2]

QC Failure Mode: If the ratio is not 1:1, or if you see a 1:2:1 triplet pattern at higher mass, the sample is contaminated with the dibromo impurity.

Fragmentation Pathway

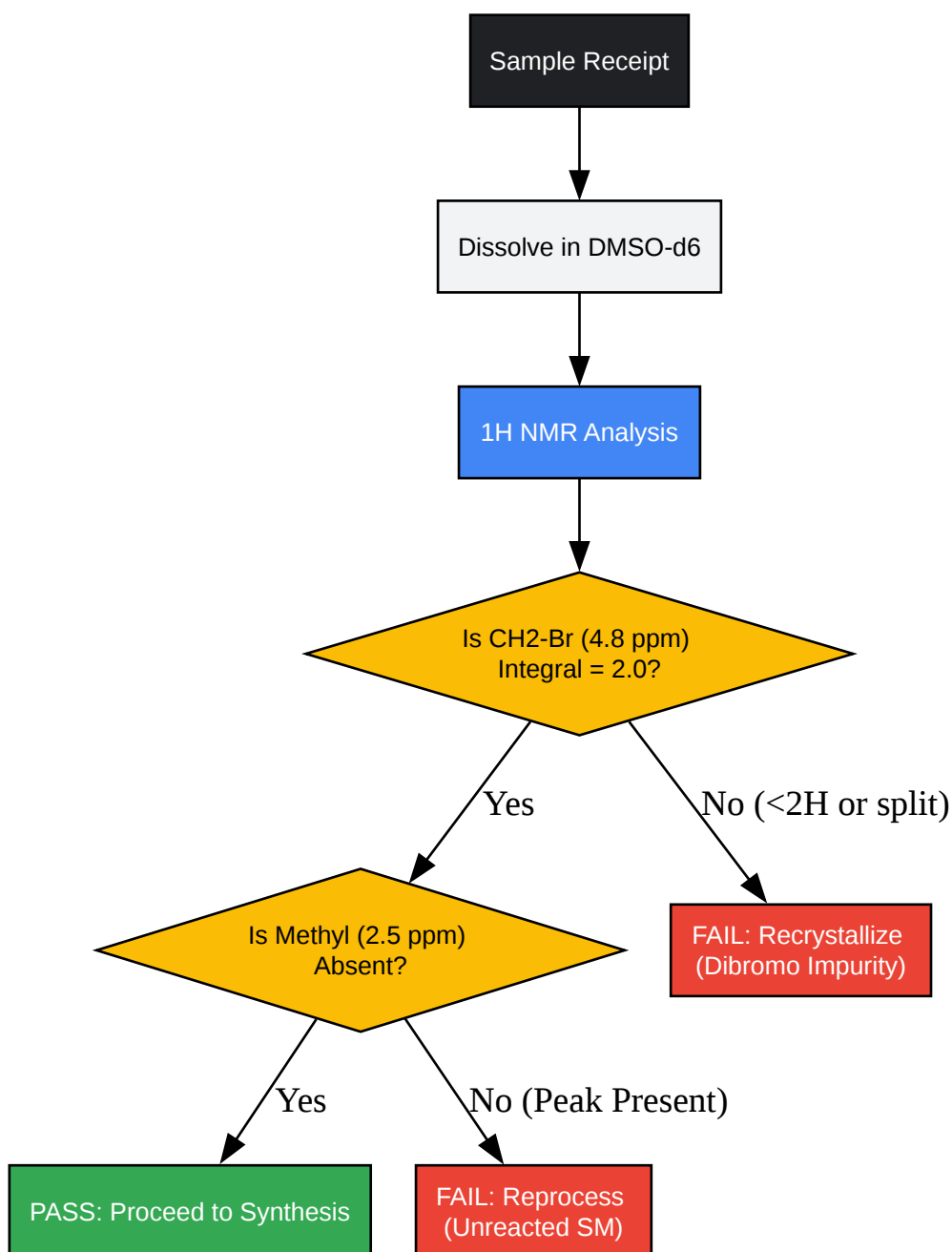


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Figure 2: Primary fragmentation pathway in ESI-MS.[1][2]

Part 5: Quality Control Decision Matrix

To ensure the material is suitable for downstream pharmaceutical synthesis, follow this logical decision tree.



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Figure 3: Analytical decision matrix for batch release.

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